

Chemical and Biological Profile of Diaplasinin

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diaplasinin

CAS No.: 481631-45-2

Cat. No.: S538532

Get Quote

The table below consolidates the core data on **Diaplasinin**:

Property	Description
Compound Name	Diaplasinin (also known as PAI-749) [1]
Biological Target	Plasminogen Activator Inhibitor-1 (PAI-1) [1]
Mechanism of Action	PAI-1 inhibitor, preserving tissue-type (tPA) and urokinase-type (uPA) plasminogen activator activities [1]
IC ₅₀ Value	295 nM for PAI-1 inhibition [1]
Reported Efficacy	Antithrombotic efficacy in research settings [1]
Molecular Formula	C ₃₂ H ₃₁ N ₅ O [1]
CAS Number	481631-45-2 [1]
Purity	99.87% (from one commercial source) [1]

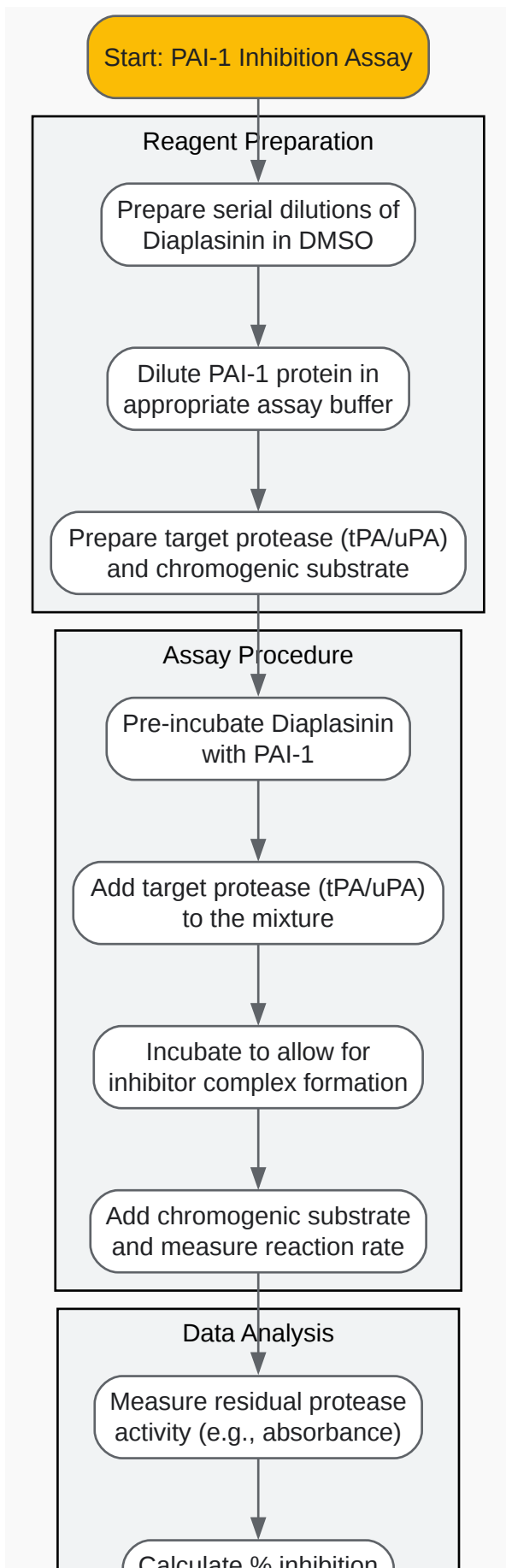
Outlined Experimental Applications

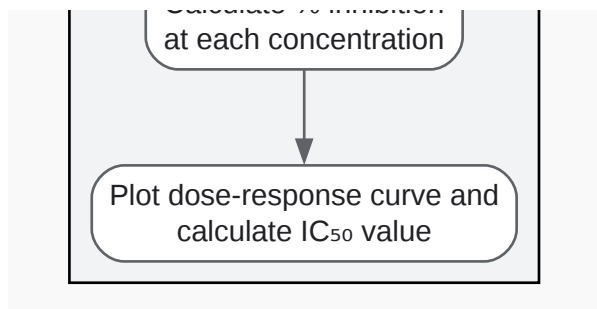
Based on the literature, **Diaplasinin** has been used in specific experimental contexts. The following table outlines these applications and the general findings:

Experimental Context	Described Method & Outcome	Citation
In Vitro PAI-1 Inhibition	Preserved tPA and uPA activities in the presence of PAI-1 (IC ₅₀ values of 157 nM and 87 nM, respectively). Interaction with PAI-1 was confirmed via fluorescence quenching assays.	[1]
Ex Vivo Human Blood Model	Tested in human blood using a Badimon chamber model. The study concluded that it did not have a significant effect on thrombus formation or fibrinolysis, with or without tPA.	[2]

Experimental Workflow for PAI-1 Inhibition

Based on the general descriptions, the following diagram outlines a logical workflow for conducting a PAI-1 inhibition assay, which is central to investigating **Diaplasinin**'s activity. You can use this as a template for developing your specific standard operating procedure (SOP).





Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. [medchemexpress.com/ diaplasinin .html](https://www.medchemexpress.com/diaplasinin.html) [medchemexpress.com]
2. Characterization of a Small Molecule Inhibitor of Plasminogen ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Chemical and Biological Profile of Diaplasinin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b538532#diaplasinin-laboratory-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com